

Application Note: Precision Synthesis of 5-Fluoro-2-methyl-3-nitrophenol

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Compound of Interest

Compound Name: 5-Fluoro-2-methyl-3-nitrophenol

Cat. No.: B13131435

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Abstract & Strategic Overview

The synthesis of **5-Fluoro-2-methyl-3-nitrophenol** (also known as 3-nitro-5-fluoro-o-cresol) presents a specific regiochemical challenge. Direct nitration of the commercially available 5-fluoro-2-methylphenol typically yields a mixture dominated by the 4-nitro and 6-nitro isomers due to the directing effects of the hydroxyl and fluorine groups.

To achieve high regiochemical fidelity for the 3-nitro isomer, this protocol utilizes a Directed Functionalization Strategy. We bypass the direct nitration of the phenol in favor of nitrating 5-fluoro-2-methylbenzoic acid, where the carboxylic acid and methyl groups synergistically direct the nitro group to the desired position. The resulting nitro-benzoic acid is then converted to the target phenol via a Curtius rearrangement and subsequent diazotization-hydrolysis.

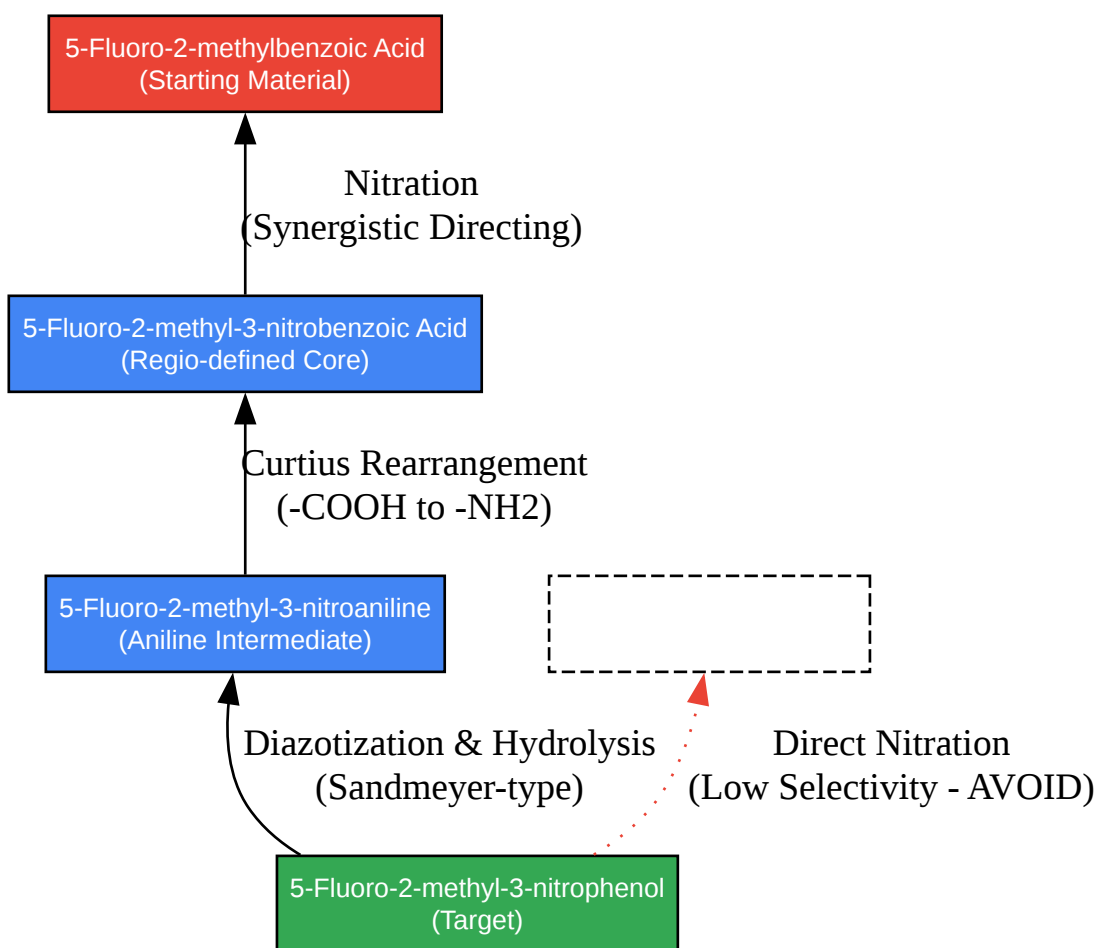
Target Molecule Profile

- IUPAC Name: **5-Fluoro-2-methyl-3-nitrophenol**
- CAS Number: N/A (Isomer specific; related to 446-36-6)
- Key Structural Features:

- C1: Hydroxyl (-OH)
- C2: Methyl (-CH₃)
- C3: Nitro (-NO₂) [Critical Regio-center]
- C5: Fluorine (-F)

Retrosynthetic Analysis

The logic for selecting the benzoic acid route is visualized below. The "Electronic Synergy" path is chosen over the "Steric Clash" path of direct phenol nitration.



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Caption: Retrosynthetic tree demonstrating the failure mode of direct nitration and the robustness of the benzoic acid pathway.

Reagents & Materials

Critical Reagents Table

Reagent	CAS No. ^{[1][2]} ^{[3][4][5]}	Grade	Role	Hazard Note
5-Fluoro-2-methylbenzoic acid	446-31-1	>98%	Starting Material	Irritant
Fuming Nitric Acid (HNO ₃)	7697-37-2	>90%	Nitrating Agent	Oxidizer, Corrosive
Sulfuric Acid (H ₂ SO ₄)	7664-93-9	98%	Solvent/Catalyst	Corrosive
Thionyl Chloride (SOCl ₂)	7719-09-7	Reagent	Chlorinating Agent	Reacts violently w/ water
Sodium Azide (NaN ₃)	26628-22-8	>99%	Azidation Agent	Explosive, Toxic
Sodium Nitrite (NaNO ₂)	7632-00-0	ACS	Diazotization	Toxic, Oxidizer
Toluene	108-88-3	Anhydrous	Solvent	Flammable

Equipment Requirements

- Cryogenic Reactor: Capable of maintaining -10°C to 0°C.
- Overhead Stirrer: Essential for viscous nitration mixtures.
- Reflux Setup: With drying tube (CaCl₂) for acid chloride formation.
- Ventilation: Fume hood mandatory for NO_x and SO₂ fumes.

Detailed Experimental Protocol

Phase 1: Regioselective Nitration

Objective: Synthesize 5-Fluoro-2-methyl-3-nitrobenzoic acid.

- Setup: Charge a 3-neck round-bottom flask with Conc. H_2SO_4 (7.0 equiv). Cool to -5°C using an ice/salt bath.
- Addition of Substrate: Add 5-Fluoro-2-methylbenzoic acid (1.0 equiv) portion-wise. Ensure the temperature remains below 0°C . Stir until fully dissolved.
- Nitration: Prepare a mixture of Fuming HNO_3 (1.2 equiv) and Conc. H_2SO_4 (0.5 equiv). Add this mixture dropwise to the reaction flask over 60 minutes, maintaining internal temperature between -5°C and 0°C .
 - Expert Insight: The slow addition is critical. Rapid addition causes exotherms that degrade regioselectivity, favoring dinitration or the 6-nitro isomer.
- Reaction: Stir at 0°C for 2 hours. Monitor by HPLC or TLC.
- Quench: Pour the reaction mixture onto crushed ice (10x weight of acid). Stir vigorously.
- Isolation: Filter the resulting precipitate. Wash the cake with cold water until the filtrate is neutral. Recrystallize from Ethanol/Water to obtain the pure 3-nitro isomer.
 - Validation: ^1H NMR should show two aromatic doublets (meta-coupling or para-coupling depending on F interaction) and distinct shifts from the starting material.

Phase 2: Curtius Rearrangement (Carboxyl to Amine)

Objective: Convert the acid to 5-Fluoro-2-methyl-3-nitroaniline.

- Acid Chloride Formation: Suspend the nitrobenzoic acid (from Phase 1) in anhydrous Toluene. Add Thionyl Chloride (1.5 equiv) and a catalytic drop of DMF. Reflux for 3 hours until gas evolution (SO_2 , HCl) ceases. Concentrate in vacuo to remove excess SOCl_2 .
- Acyl Azide Formation: Dissolve the crude acid chloride in Acetone at 0°C . Add an aqueous solution of Sodium Azide (1.2 equiv) dropwise. Stir for 1 hour at 0°C .
 - Safety Alert: Do not concentrate the acyl azide solution to dryness. Azides are shock-sensitive.

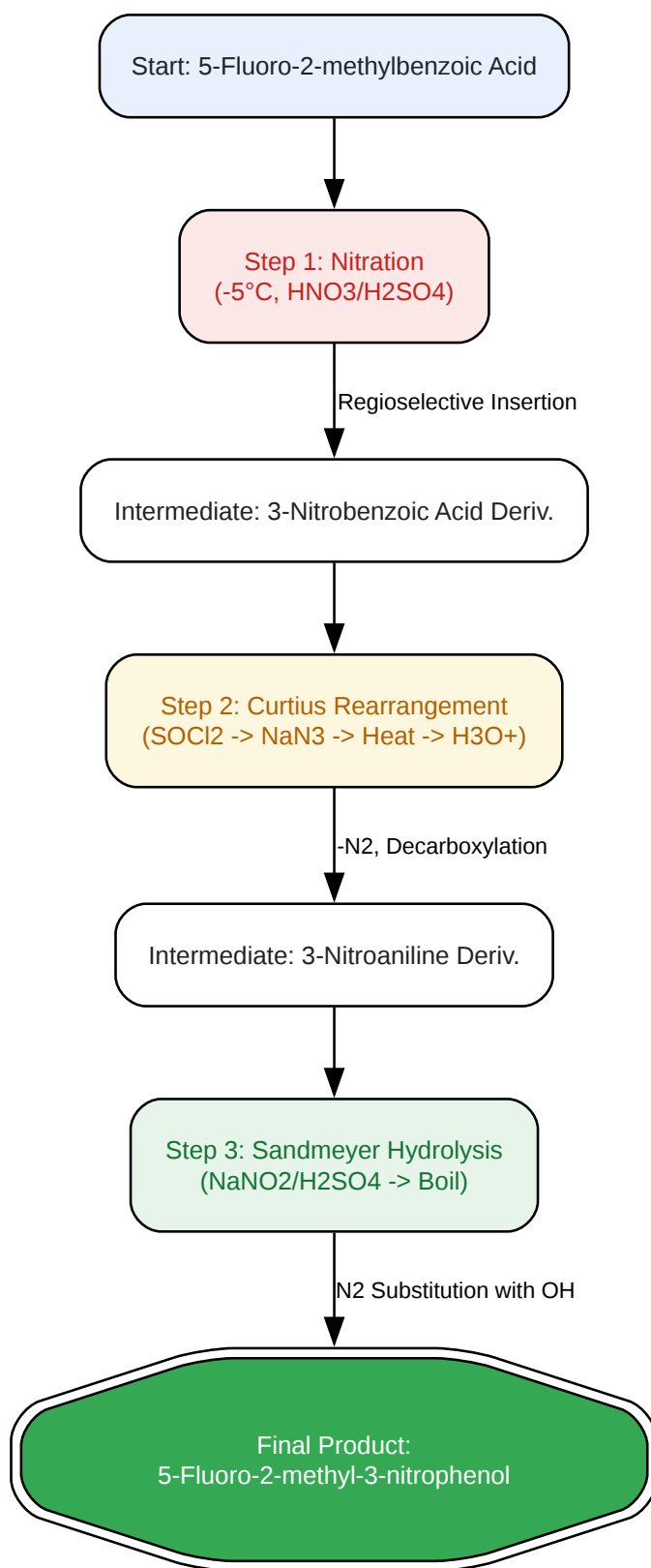
- **Rearrangement:** Dilute the acyl azide solution with Toluene. Wash with water to remove salts. Dry the organic layer (MgSO_4).^[6] Heat the toluene solution slowly to 90°C . Nitrogen gas (N_2) will evolve as the Isocyanate forms.
- **Hydrolysis:** Once N_2 evolution stops, add 20% H_2SO_4 and reflux for 2 hours.
- **Workup:** Cool to room temperature. Basify with NaOH to pH 10. Extract with Ethyl Acetate.^[7] Dry and concentrate to yield 5-Fluoro-2-methyl-3-nitroaniline.

Phase 3: Diazotization and Hydrolysis (Amine to Phenol)

Objective: Convert the aniline to **5-Fluoro-2-methyl-3-nitrophenol**.

- **Salt Formation:** Suspend the aniline in 35% H_2SO_4 . Heat to dissolve if necessary, then rapid-cool to $0-5^\circ\text{C}$ to precipitate the fine amine sulfate salt.
- **Diazotization:** Add a solution of Sodium Nitrite (1.1 equiv) in water dropwise, keeping temperature $< 5^\circ\text{C}$. The mixture should become clear as the diazonium salt forms.
- **Hydrolysis:** Prepare a separate flask with 50% H_2SO_4 and heat to 100°C (Reflux).
- **Addition:** Add the cold diazonium solution dropwise into the boiling acid.
 - **Mechanism:**^{[3][8]} The high temperature ensures immediate loss of N_2 and capture by water (forming phenol) rather than coupling side reactions.
- **Purification:** Steam distill the mixture or extract with Dichloromethane. The product, **5-Fluoro-2-methyl-3-nitrophenol**, can be purified by column chromatography (Hexanes/Ethyl Acetate).

Workflow Visualization



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Caption: Step-by-step synthetic workflow from benzoic acid precursor to final nitrophenol.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Regioselectivity (Step 1)	Temperature too high ($>0^{\circ}\text{C}$) during HNO_3 addition.	Maintain strict cryo-control (-5°C). Slow addition rate.
Explosion Risk (Step 2)	Isolation of dry Acyl Azide.	NEVER dry the azide. Process in solution (Toluene) directly.
Azo Coupling (Step 3)	Diazonium salt added too fast or acid not hot enough.[9]	Add diazonium solution slowly into boiling acid to favor hydrolysis over coupling.
Low Yield (Step 3)	Decomposition of diazonium salt before hydrolysis.	Keep diazonium solution at 0°C until the moment it enters the boiling flask.

References

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